

Personal protective equipment for handling Ulipristal-d3

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Compound of Interest

Compound Name: *Ulipristal-d3*

Cat. No.: *B15543607*

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Essential Safety and Handling Guide for Ulipristal-d3

This guide provides critical safety and logistical information for the handling and disposal of **Ulipristal-d3** in a laboratory setting. Researchers, scientists, and professionals in drug development should adhere to these procedures to ensure personal safety and proper management of this chemical compound. The information is derived from safety data sheets for Ulipristal Acetate and its deuterated analogs.^{[1][2][3][4][5][6]}

Compound Overview: **Ulipristal-d3** is a deuterated form of Ulipristal acetate, a selective progesterone receptor modulator.^[7] Due to its potent pharmacological activity, it requires careful handling to avoid exposure.^[4]

Hazard Identification

Ulipristal acetate is classified as hazardous. Key warnings include:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.^{[5][6]}
- Reproductive Toxicity: Suspected of damaging fertility or the unborn child.^{[2][3][4][5][6]}
- Skin and Eye Irritation: Causes skin irritation and serious eye irritation.^{[2][6]}
- Respiratory Irritation: May cause respiratory irritation.^{[5][6]}

Personal Protective Equipment (PPE)

Strict adherence to the following personal protective equipment guidelines is mandatory to minimize exposure.

PPE Category	Item	Specifications and Use
Hand Protection	Chemical-resistant gloves	Wear appropriate protective gloves (e.g., nitrile). [1] [8]
Body Protection	Protective clothing	Wear a lab coat or other suitable protective clothing. [1] [8]
Eye/Face Protection	Safety glasses with side-shields or goggles	Essential to prevent eye contact. [1] [8] A face shield may be necessary if there is a risk of splashing.
Respiratory Protection	NIOSH/MSHA approved respirator	Use if ventilation is inadequate or when handling powders to prevent inhalation. [1] [8]

Handling and Storage

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)
- Avoid generating dust.[\[1\]](#)[\[4\]](#)
- Do not eat, drink, or smoke in the handling area.[\[1\]](#)[\[2\]](#)
- Wash hands thoroughly after handling the compound.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[\[3\]](#)[\[4\]](#)

Storage:

- Store in a tightly closed container in a dry, well-ventilated place.[2]
- Store locked up.[1][4]
- Keep away from incompatible materials such as strong oxidizing agents.[4][9]

Accidental Release and First Aid Measures

Accidental Release:

- Evacuate the area.
- Wear appropriate PPE as outlined above.[4]
- Avoid dust formation.[4]
- Sweep up the spilled material, place it in a suitable container for disposal, and clean the area thoroughly.[4][9]
- Prevent the substance from entering drains or water courses.[2][6]

First Aid:

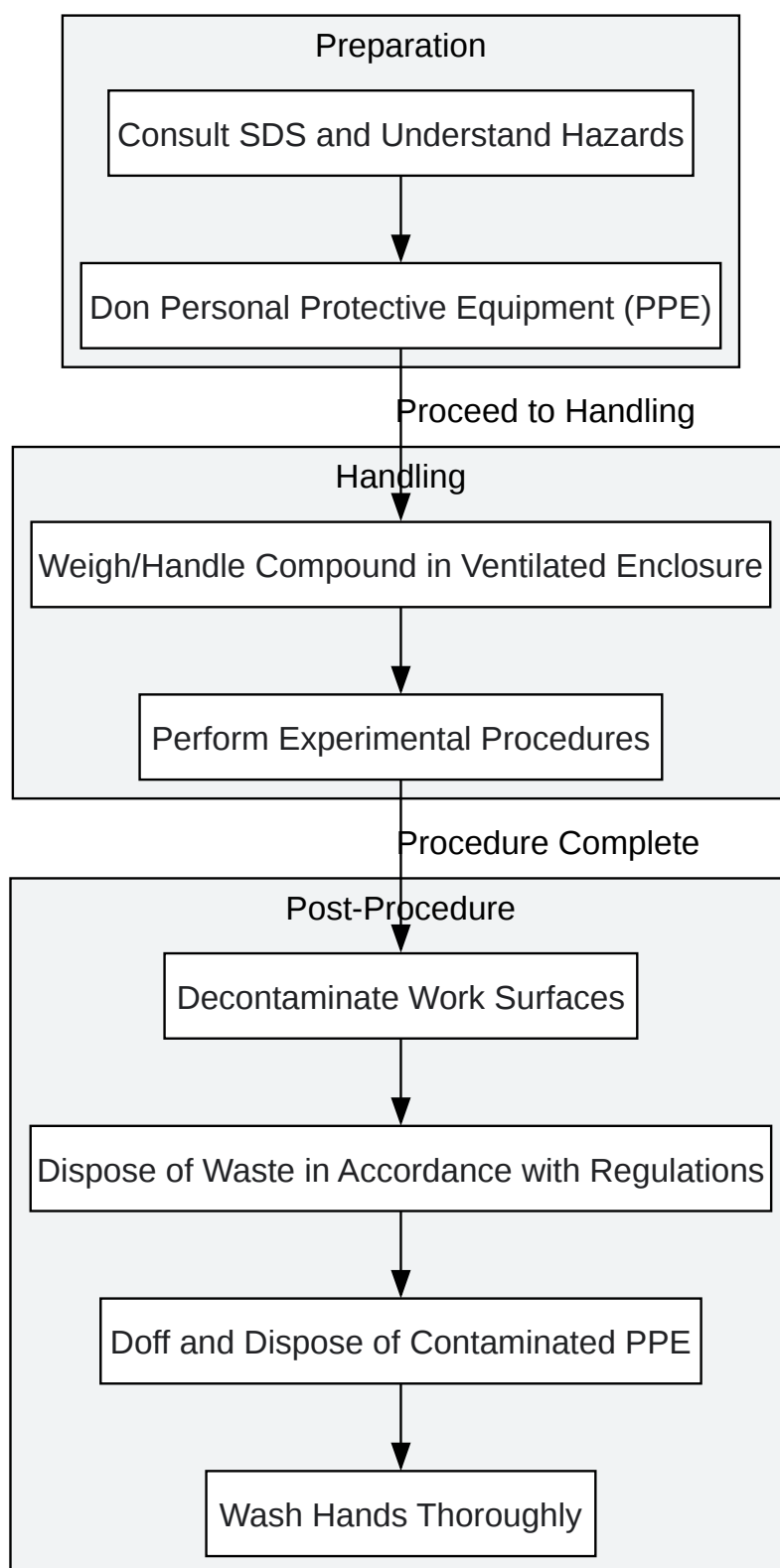
Exposure Route	First Aid Procedure
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Call a physician or poison control center immediately. [2] [3]
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen or artificial respiration. Seek immediate medical attention. [2] [3]
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Get medical attention if irritation persists. [2] [3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [2] [3]

Disposal Plan

Dispose of **Ulipristal-d3** and any contaminated materials as hazardous waste. All disposal practices must comply with local, state, and federal regulations.[\[1\]](#)[\[2\]](#)[\[4\]](#) Contact a licensed professional waste disposal service to dispose of this material.

Experimental Workflow

The following diagram outlines the standard workflow for handling **Ulipristal-d3** in a laboratory setting.



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Caption: Workflow for Safe Handling of **Ulipristal-d3**

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References

- 1. echemi.com [echemi.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. szabo-scandic.com [szabo-scandic.com]
- 4. static.cymitquimica.com [static.cymitquimica.com]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
- 6. cdn.caymanchem.com [cdn.caymanchem.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. datasheets.scbt.com [datasheets.scbt.com]
- 9. s3-us-west-2.amazonaws.com [s3-us-west-2.amazonaws.com]
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